

# "Methyl 17-methyloctadecanoate" molecular weight and formula

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## Compound of Interest

Compound Name: Methyl 17-methyloctadecanoate

Cat. No.: B164432

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An In-depth Technical Guide on **Methyl 17-methyloctadecanoate**: Core Molecular Properties

For researchers, scientists, and drug development professionals, a precise understanding of the fundamental physicochemical properties of a compound is paramount. This guide focuses on the core molecular characteristics of **Methyl 17-methyloctadecanoate**, a branched-chain fatty acid methyl ester.

## Core Molecular Data

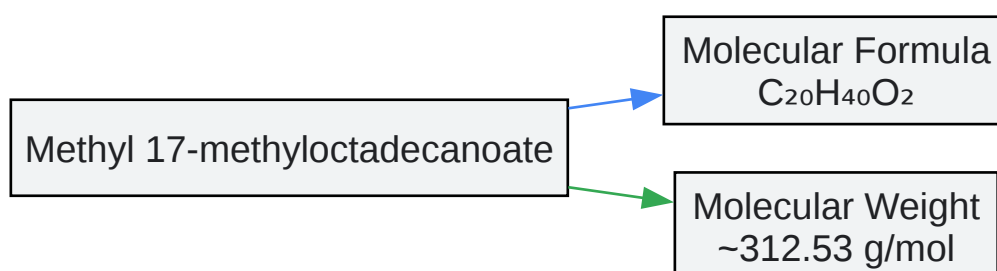
**Methyl 17-methyloctadecanoate** is the methyl ester of 17-methyloctadecanoic acid. Its fundamental molecular properties are summarized below.

Property	Value
Molecular Formula	C <sub>20</sub> H <sub>40</sub> O <sub>2</sub> [1][2]
Molecular Weight	312.53 g/mol [2][3][4][5]
CAS Number	55124-97-5[1][2][6][7]
IUPAC Name	methyl 17-methyloctadecanoate[1]

This compound is a methylated fatty acid methyl ester that has been identified in sources such as mutton tallow and as a volatile component in roasted tigernut oil.[3][6]

## Logical Relationship of Identifiers

The following diagram illustrates the relationship between the common name, chemical formula, and molecular weight, which are all fundamental identifiers for this specific chemical entity.



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Caption: Relationship between compound name and its core properties.

Note on Experimental Protocols and Signaling Pathways: The request for detailed experimental protocols and signaling pathways falls outside the scope of defining the basic molecular properties of a single compound like **Methyl 17-methyloctadecanoate**. Such information would be relevant in the context of its synthesis, its role in a specific biological pathway, or its use in a particular experimental assay, none of which were specified in the query. For information on its synthesis or its biological activities, further research into specific applications would be required.

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## References

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- To cite this document: BenchChem. ["Methyl 17-methyloctadecanoate" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164432#methyl-17-methyloctadecanoate-molecular-weight-and-formula]

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